

# Verifying SKF Rating Life Calculations: A Guide to Experimental Validation

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## Compound of Interest

Compound Name:	Skf 22340
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For researchers, scientists, and professionals in drug development, the reliability of equipment components is paramount. This guide provides a comprehensive comparison of SKF's bearing rating life calculation methods with available experimental data, offering insights into the verification and accuracy of these predictive models.

## Comparison of SKF Rating Life Calculation Models and Experimental Validation

SKF employs sophisticated models to predict bearing service life, which are continuously validated through extensive testing.<sup>[1][2]</sup> These models have evolved from the basic ISO 281 standards to the more advanced SKF Generalized Bearing Life Model (GBLM), which considers a wider range of influencing factors for a more realistic life prediction.<sup>[2][3]</sup>



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## Experimental Protocols for Bearing Life Testing

SKF conducts bearing life testing in accordance with ISO 17025 to ensure the quality and reliability of their products and calculation models.[8][14] The following protocol is a synthesis of standard industry practices and information from SKF's publications on their testing methodologies.

**Objective:** To determine the actual service life of a statistically significant sample of bearings under controlled operating conditions and compare it to the calculated rating life.

**Apparatus:**

- **Bearing Test Rigs:** High-precision test rigs, such as the SKF R2F or R0F+, are used to apply controlled loads and speeds to the test bearings.[15][16] These rigs are equipped with sensors to monitor temperature, vibration, and other critical parameters.[17]
- **Lubrication System:** A system to deliver clean, temperature-controlled lubricant to the test bearings.
- **Data Acquisition System:** To continuously record test parameters.

**Procedure:**

- **Bearing Selection:** A statistically significant number of identical bearings are randomly selected from a single manufacturing batch.

- Test Setup:
  - Test bearings are mounted in the test rig housings according to SKF's mounting instructions.
  - A predetermined radial and/or axial load is applied to the bearings.
  - The lubrication system is initiated, ensuring the correct lubricant type and flow rate.
- Test Operation:
  - The test rig is started and brought up to the desired rotational speed.
  - Operating conditions (load, speed, temperature, and lubrication) are kept constant throughout the test.
  - Vibration levels are continuously monitored to detect the onset of bearing failure (spalling).
- Failure Detection: The test for an individual bearing is stopped when a predefined vibration limit is exceeded, indicating a fatigue failure.
- Data Collection: The time to failure (in hours or revolutions) for each bearing is recorded.
- Data Analysis: The collected failure data is statistically analyzed, often using a Weibull distribution, to determine the experimental L10 life.[\[5\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

## Visualization of the Verification Workflow

The following diagram illustrates the logical workflow for verifying SKF's rating life calculations with experimental data.



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Caption: Workflow for verifying SKF rating life calculations.

## Signaling Pathway of Factors Influencing Bearing Life

The SKF rating life models consider a variety of interconnected factors that influence the service life of a bearing. The diagram below illustrates these relationships.



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Caption: Factors influencing calculated bearing rating life.

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## References

- 1. SKF [skf.com]
- 2. SKF [skf.com]
- 3. The SKF Generalized Bearing Life Model for hybrid bearings - Evolution [evolution.skf.com]
- 4. The SKF formula for rolling bearing life - Evolution [evolution.skf.com]
- 5. scribd.com [scribd.com]
- 6. coipsi.com [coipsi.com]
- 7. Combination of Finite Element Spindle Model with Drive-Based Cutting Force Estimation for Assessing Spindle Bearing Load of Machine Tools | MDPI [mdpi.com]
- 8. SKF [skf.com]
- 9. stle.org [stle.org]
- 10. cdn.skfmediahub.skf.com [cdn.skfmediahub.skf.com]
- 11. SKF GBLM – A new rating life model applied to hybrid bearings - Evolution [evolution.skf.com]
- 12. SKF [skf.com]
- 13. SKF [skf.com]
- 14. SKF [skf.com]
- 15. cdn.skfmediahub.skf.com [cdn.skfmediahub.skf.com]
- 16. SKF [skf.com]
- 17. youtube.com [youtube.com]
- 18. SKF – Weibull Estimation of Bearing Performance from Acceptance Tests – SWI 2018 [swi-wiskunde.nl]
- 19. m.youtube.com [m.youtube.com]

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